

Dibutyl Sulphoxide: An In-depth Technical Guide on Environmental Impact and Degradation

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Compound of Interest

Compound Name: *Dibutyl sulphoxide*

Cat. No.: *B1346571*

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Abstract

Dibutyl sulphoxide (DBSO) is an organosulfur compound with the chemical formula $(C_4H_9)_2SO$. While it has applications in various chemical syntheses, a comprehensive understanding of its environmental impact and degradation pathways is markedly deficient in publicly available scientific literature. This technical guide synthesizes the limited existing data on DBSO, addresses significant data gaps by providing read-across information from analogous compounds, and outlines the standardized experimental protocols required to robustly assess its environmental fate and ecotoxicity. This document is intended for researchers, scientists, and drug development professionals who may utilize DBSO and require a thorough understanding of its environmental profile.

Introduction

Dibutyl sulphoxide (CAS No: 2168-93-6) is a member of the sulfoxide family of organic compounds. Its physicochemical properties, particularly its polarity and solvent capabilities, make it a compound of interest in chemical research and development. However, the introduction of any chemical into wider use necessitates a thorough evaluation of its potential environmental consequences. At present, there is a significant lack of empirical data concerning the ecotoxicity, biodegradability, and environmental persistence of DBSO. Safety Data Sheets (SDS) for DBSO often state that it contains "no substances known to be hazardous to the environment or not degradable in waste water treatment plants," yet

concurrently report "no information available" for crucial endpoints such as persistence, degradability, and bioaccumulation potential[1].

This guide aims to:

- Present the known physicochemical and toxicological properties of **Dibutyl sulphoxide**.
- Summarize the critical data gaps in its environmental profile.
- Provide a comparative analysis using data from the structurally similar compound, Dimethyl sulfoxide (DMSO), and the related compound, Dibutyl sulphide.
- Detail the standard experimental protocols necessary to determine the environmental impact and degradation of DBSO.
- Propose the use of in silico methods, such as Quantitative Structure-Activity Relationship (QSAR) models, for preliminary risk assessment.

Physicochemical Properties and Mammalian Toxicity

A summary of the known properties of **Dibutyl sulphoxide** is presented in Table 1. Limited toxicological data is available, with an acute intraperitoneal LD50 of 378 mg/kg in rats, indicating moderate acute toxicity in mammals via this route of exposure[2][3].

Property	Value	Reference
Chemical Formula	C ₈ H ₁₈ OS	[2]
Molecular Weight	162.30 g/mol	[2]
CAS Number	2168-93-6	[1]
Appearance	White to pale yellow hygroscopic solid	[2]
Melting Point	31-34 °C	[1]
Boiling Point	249-251 °C	[1]
Density	0.832 g/mL at 25 °C	
Flash Point	121 °C (closed cup)	[1]
Acute Mammalian Toxicity	LD50 (Rat, intraperitoneal) = 378 mg/kg	[2][3]

Environmental Fate and Ecotoxicity: A Data Gap Analysis

A thorough review of scientific literature reveals a significant absence of empirical data on the environmental fate and ecotoxicity of **Dibutyl sulfoxide**. To provide context and a basis for preliminary assessment, a read-across approach is employed, utilizing data from Dimethyl sulfoxide (DMSO), the most well-studied sulfoxide, and Dibutyl sulphide, which shares the butyl chains and sulfur atom (in a different oxidation state).

Read-Across from Dimethyl Sulfoxide (DMSO)

DMSO is a widely used solvent and is generally considered to have low ecotoxicity. However, studies have shown that it can induce metabolic and behavioral changes in aquatic organisms, even at low concentrations[4][5]. Table 2 summarizes the ecotoxicological data for DMSO.

Endpoint	Organism	Value (mg/L)	Test Guideline / Reference
Acute Toxicity (Fish)	Danio rerio (Zebra fish)	LC50 > 25,000	OECD 203[6]
Acute Toxicity (Invertebrate)	Daphnia magna (Water flea)	EC50 = 24,600	OECD 202[6]

In terms of degradation, DMSO is readily biodegradable. However, its degradation can lead to the formation of metabolites like dimethyl sulfide and dimethyl sulfone[7]. The oxidation of DMSO by advanced oxidation processes can yield methanesulfinic acid, methanesulfonic acid, formaldehyde, and formic acid[8].

Insights from Dibutyl Sulphide

While not a sulfoxide, Dibutyl sulphide provides insight into the potential toxicity of the butyl-sulfur structure. The Safety Data Sheet for Dibutyl sulphide explicitly states that it is "Toxic to aquatic life"[9]. This suggests that the presence of butyl groups attached to a sulfur atom may be a source of aquatic toxicity, a concern that should be investigated for DBSO.

Recommended Experimental Protocols for Environmental Assessment

To address the identified data gaps, a suite of standardized tests should be conducted. The following sections detail the recommended experimental protocols based on OECD guidelines.

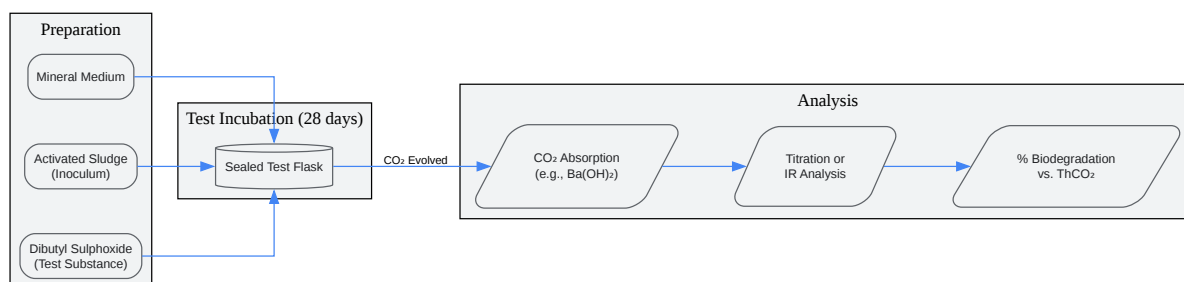
Biodegradability Testing

The "readily biodegradable" status of DBSO should be assessed using one of the OECD 301 series tests. The OECD 301B (CO₂ Evolution Test) is a suitable method.

Experimental Protocol: OECD 301B - CO₂ Evolution Test

- **Test System:** A defined volume of mineral medium is inoculated with microorganisms from a sewage treatment plant.

- **Test Substance Addition:** **Dibutyl sulphoxide** is added as the sole source of organic carbon at a concentration of 10-20 mg/L.
- **Incubation:** The test vessels are sealed and incubated in the dark at a constant temperature (20-24°C) for 28 days.
- **CO₂ Measurement:** The amount of CO₂ evolved from the microbial degradation of DBSO is measured at regular intervals. This can be done by trapping the CO₂ in a barium hydroxide or sodium hydroxide solution and titrating the remaining hydroxide, or by using an infrared CO₂ analyzer.
- **Data Analysis:** The percentage of biodegradation is calculated by comparing the amount of CO₂ produced to the theoretical maximum amount (ThCO₂) based on the chemical formula of DBSO. A substance is considered "readily biodegradable" if it reaches a 60% degradation level within a 10-day window during the 28-day test period.



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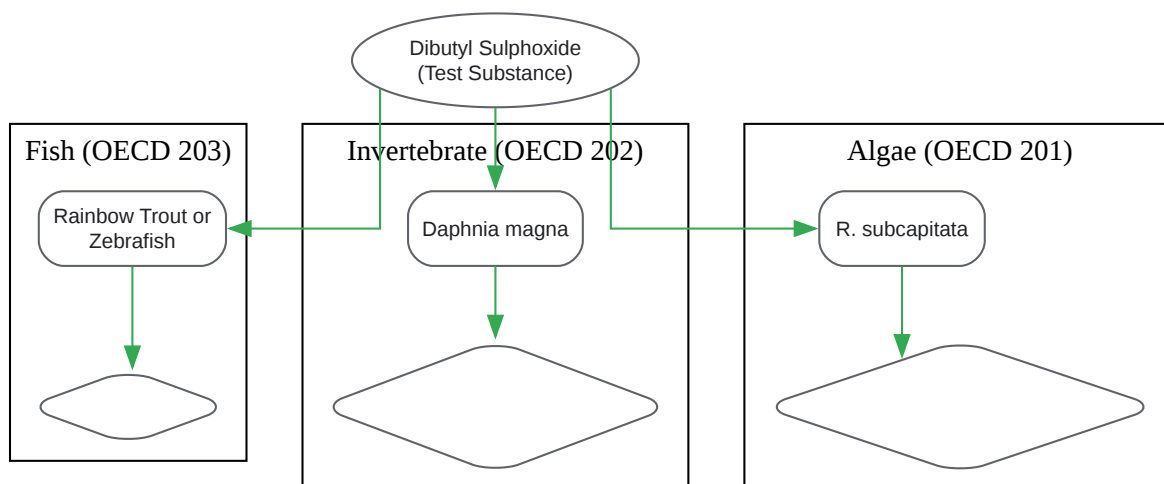
Workflow for OECD 301B Biodegradability Test.

Aquatic Ecotoxicity Testing

A baseline set of acute aquatic toxicity tests should be performed on representatives of three trophic levels: fish, aquatic invertebrates, and algae.

Experimental Protocols:

- Fish, Acute Toxicity Test (OECD 203): Typically conducted on rainbow trout (*Oncorhynchus mykiss*) or zebrafish (*Danio rerio*). Fish are exposed to a range of DBSO concentrations for 96 hours, and the LC50 (the concentration lethal to 50% of the test population) is determined.
- Daphnia sp., Acute Immobilisation Test (OECD 202): *Daphnia magna* are exposed to various concentrations of DBSO for 48 hours. The EC50 (the concentration causing immobilisation in 50% of the daphnids) is calculated.
- Alga, Growth Inhibition Test (OECD 201): A green alga species (e.g., *Raphidocelis subcapitata*) is exposed to different concentrations of DBSO for 72 hours. The inhibition of growth is measured, and the EC50 (the concentration causing a 50% reduction in growth rate) is determined.



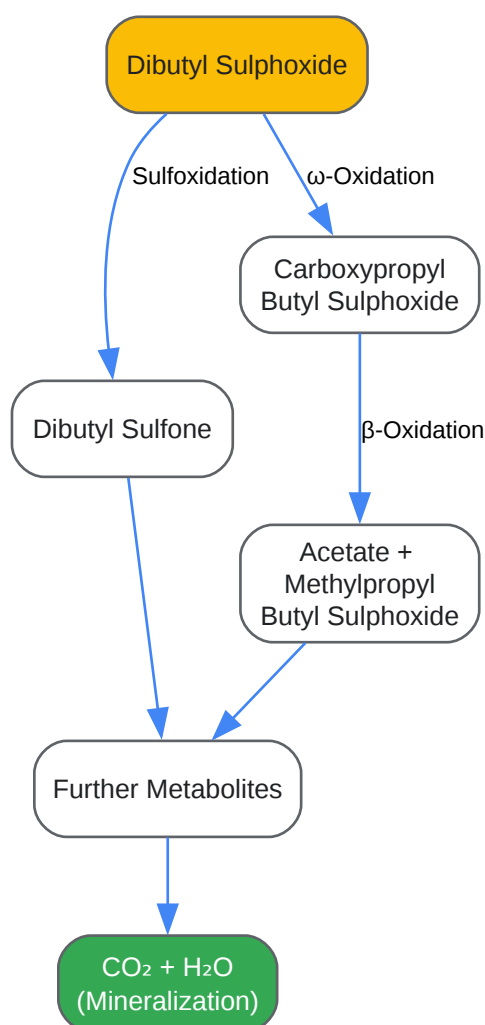
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Standard Aquatic Ecotoxicity Testing Scheme.

Potential Degradation Pathways

In the absence of experimental data for DBSO, a hypothetical microbial degradation pathway can be proposed based on known metabolic routes for alkylated compounds and sulfoxides. The primary routes of attack would likely be oxidation of the sulfur atom or oxidation of the butyl chains.

- **Sulfoxidation:** The sulfoxide moiety could be oxidized to the corresponding sulfone, Dibutyl sulfone. This is a common metabolic pathway for sulfoxides.
- **Omega- and Beta-Oxidation of Alkyl Chains:** The terminal methyl group of a butyl chain could be oxidized to a carboxylic acid (omega-oxidation), followed by sequential two-carbon cleavage (beta-oxidation).



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Hypothetical Microbial Degradation Pathways for DBSO.

In Silico Assessment: QSAR

In the absence of empirical data, Quantitative Structure-Activity Relationship (QSAR) models can provide initial estimates of toxicity. QSAR models use the chemical structure of a compound to predict its properties, including ecotoxicity. Various freely available and commercial software packages (e.g., ECOSAR) can be used to predict the acute toxicity (LC50/EC50) of DBSO to fish, daphnia, and algae based on its structural similarity to other tested compounds. While not a substitute for experimental data, QSAR results are valuable for prioritizing testing needs and for preliminary risk assessment.

Conclusion and Recommendations

There is a critical lack of data on the environmental impact and degradation of **Dibutyl sulphoxide**. The available information is insufficient to perform a credible environmental risk assessment. Based on this review, the following actions are recommended:

- **Data Generation:** A comprehensive suite of environmental testing should be commissioned for DBSO, including, at a minimum, an OECD 301 ready biodegradability test and acute ecotoxicity tests on fish, daphnia, and algae (OECD 203, 202, and 201).
- **Metabolite Identification:** During biodegradation studies, analytical methods should be employed to identify the primary degradation products to assess their potential for persistence or toxicity.
- **In Silico Screening:** QSAR modeling should be performed to provide preliminary estimates of toxicity and to help guide the design of future ecotoxicological studies.
- **Cautious Use:** Until robust environmental data is available, professionals using DBSO should handle it with the assumption that it may have aquatic toxicity and may not be readily biodegradable, implementing appropriate waste disposal procedures to prevent its release into the environment.

This technical guide highlights the necessity of applying established environmental testing principles to compounds like **Dibutyl sulphoxide** to ensure that their use does not lead to unforeseen environmental consequences.

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